

Ethyl 2-oxo-4-phenylbutyrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ethyl 2-oxo-4-phenylbutyrate*

Cat. No.: *B114674*

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CAS Number: 64920-29-2

This technical guide provides an in-depth overview of **Ethyl 2-oxo-4-phenylbutyrate**, a key intermediate in pharmaceutical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering comprehensive data on its properties, synthesis, and significant applications.

Chemical and Physical Properties

Ethyl 2-oxo-4-phenylbutyrate is an aliphatic α -ketoester recognized for its role as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs).^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ O ₃	[2]
Molecular Weight	206.24 g/mol	[2]
Appearance	Pale yellow or yellow liquid	
Boiling Point	132 °C at 2 mmHg	[1]
Density	1.091 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.504	[1]
Flash Point	140 °C	[2]
LogP	2.24	
Solubility	Soluble in Chloroform and Ethyl Acetate (Slightly)	[2]

Synthesis of Ethyl 2-oxo-4-phenylbutyrate

Several synthetic routes for **Ethyl 2-oxo-4-phenylbutyrate** have been reported. A common laboratory-scale method involves the esterification of 2-oxo-4-phenylbutyric acid.

Experimental Protocol: Esterification of 2-oxo-4-phenylbutyric acid

This protocol describes the synthesis of **Ethyl 2-oxo-4-phenylbutyrate** from 2-oxo-4-phenylbutyric acid and ethanol using sulfuric acid as a catalyst.[3]

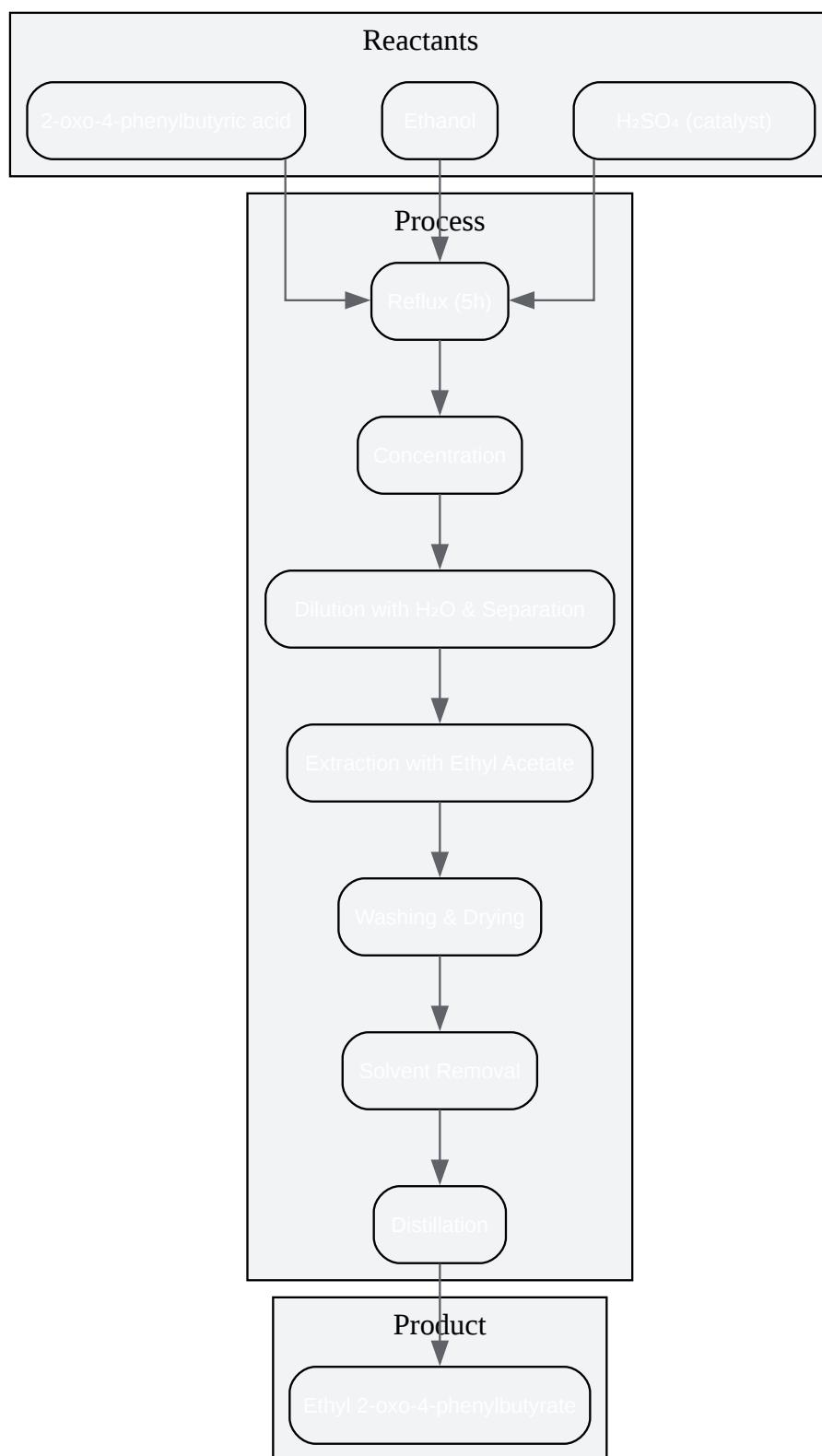
Materials:

- 2-oxo-4-phenylbutyric acid (130 g)
- Ethanol (650 ml)
- Concentrated sulfuric acid (13 ml)
- Water

- Ethyl acetate
- Sodium bicarbonate solution
- Saturated brine solution
- Anhydrous sodium sulfate

Procedure:

- A mixture of 2-oxo-4-phenylbutyric acid, ethanol, and concentrated sulfuric acid is refluxed for 5 hours.
- The reaction mixture is then concentrated to approximately half its original volume.
- The concentrated mixture is diluted with 500 ml of water, leading to the separation of an oily layer.
- The aqueous layer is extracted with ethyl acetate.
- The collected oil and the ethyl acetate extract are combined, washed with sodium bicarbonate solution and then with saturated brine, and finally dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure.
- The residue is distilled under reduced pressure to yield **Ethyl 2-oxo-4-phenylbutyrate**.

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Synthesis of **Ethyl 2-oxo-4-phenylbutyrate** via Esterification.

Application in Drug Development: Synthesis of an ACE Inhibitor Precursor

Ethyl 2-oxo-4-phenylbutyrate is a critical precursor in the synthesis of (R)-2-hydroxy-4-phenylbutyrate ethyl ester ((R)-HPBE), which is an important chiral intermediate for Angiotensin-Converting Enzyme (ACE) inhibitors.[1][4] These inhibitors are a class of medications used to treat high blood pressure and heart failure. The conversion is typically achieved through asymmetric reduction, often employing biocatalysts.

Experimental Protocol: Biocatalytic Reduction to (R)-HPBE

This protocol outlines the asymmetric reduction of **Ethyl 2-oxo-4-phenylbutyrate** to (R)-HPBE using a recombinant *E. coli* strain expressing a carbonyl reductase.

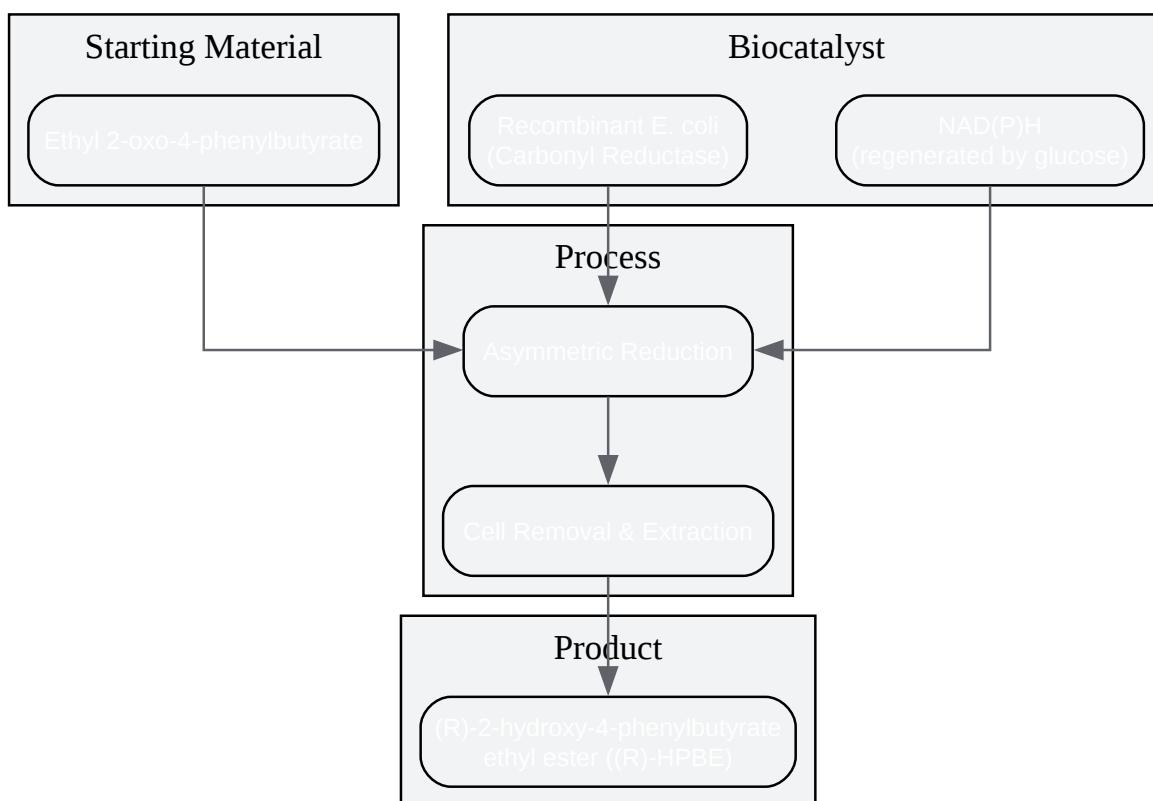
Materials:

- **Ethyl 2-oxo-4-phenylbutyrate**
- Recombinant *E. coli* cells expressing carbonyl reductase
- Glucose (as a co-substrate for cofactor regeneration)
- Phosphate buffer (pH 7.0)
- Ethyl acetate
- Anhydrous magnesium sulfate

Procedure:

- Recombinant *E. coli* cells are cultured and harvested.
- The cells are resuspended in a phosphate buffer containing glucose.
- **Ethyl 2-oxo-4-phenylbutyrate** is added to the cell suspension.
- The reaction mixture is incubated at a controlled temperature (e.g., 30°C) with agitation.

- The progress of the reaction is monitored using techniques like HPLC.
- Upon completion, the mixture is centrifuged to remove the cells.
- The supernatant is extracted with ethyl acetate.
- The organic layers are combined, dried over anhydrous magnesium sulfate, and the solvent is evaporated to yield (R)-HPBE.



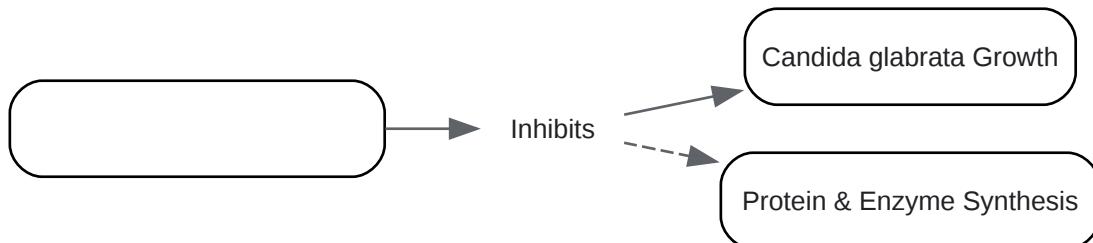
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Biocatalytic Reduction of **Ethyl 2-oxo-4-phenylbutyrate**.

Biological Activity and Signaling Pathways

Currently, there is limited information available in the scientific literature regarding the specific signaling pathways directly modulated by **Ethyl 2-oxo-4-phenylbutyrate**. One study suggests that it inhibits the growth of the yeast *Candida glabrata* and may have a general inhibitory effect.

on protein and enzyme synthesis. However, the precise molecular mechanisms and the signaling cascades involved have not been elucidated.



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Reported Biological Effects of **Ethyl 2-oxo-4-phenylbutyrate**.

It is important to distinguish **Ethyl 2-oxo-4-phenylbutyrate** from its related compound, 4-phenylbutyrate (PBA), which has been studied more extensively for its role as a chemical chaperone and its effects on endoplasmic reticulum stress and mitochondrial biogenesis. The direct biological activities and signaling pathway interactions of **Ethyl 2-oxo-4-phenylbutyrate** remain an area for future research.

Conclusion

Ethyl 2-oxo-4-phenylbutyrate is a valuable chemical intermediate with well-defined physical and chemical properties. Its primary significance in the pharmaceutical industry lies in its role as a precursor for the synthesis of ACE inhibitors. While detailed protocols for its synthesis and biocatalytic conversion are available, its direct biological effects and involvement in cellular signaling pathways are not yet well understood and warrant further investigation. This guide provides a solid foundation for researchers working with this compound and highlights potential avenues for future studies.

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